

In-depth Technical Guide to the Half-life of Carbon-15

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbon-15

Cat. No.: B1200482

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This technical guide provides a comprehensive overview of the nuclear properties of **Carbon-15**, with a primary focus on its half-life. The document details the decay characteristics, experimental methodologies for half-life determination, and relevant quantitative data, presented in a format tailored for scientific and research applications.

Core Properties of Carbon-15

Carbon-15 is an unstable, neutron-rich isotope of carbon. It is not naturally occurring and is produced artificially for research purposes. Its significance in nuclear physics lies in its relatively short half-life and well-defined decay pathway, making it a subject of interest for studying nuclear structure and decay mechanisms.

Quantitative Data Summary

The key nuclear properties of **Carbon-15** are summarized in the table below for easy reference and comparison.

Property	Value	Unit
Half-life (T1/2)	2.449 ± 0.005	s
Decay Mode	100% β ⁻ (Beta-minus)	-
Daughter Isotope	15N (Nitrogen-15)	-
Isotopic Mass	15.0105993(9)	u
Mass Excess	9.87318	MeV
Decay Energy (Qβ ⁻)	9.7717(8)	MeV
Spin and Parity	1/2 ⁺	-

Beta Decay of Carbon-15

Carbon-15 undergoes beta-minus (β⁻) decay, a process in which a neutron in the nucleus is converted into a proton, with the simultaneous emission of an electron (beta particle) and an electron antineutrino. This transmutation results in the formation of the stable isotope Nitrogen-15.

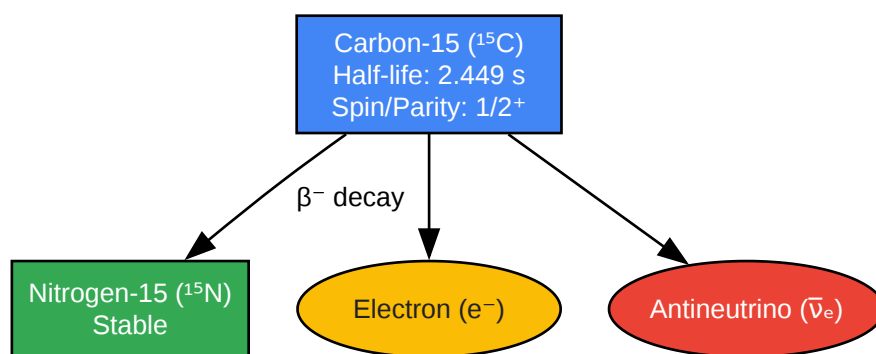
The decay scheme can be represented as:



This decay process is characterized by a continuous energy spectrum of the emitted beta particles, up to the maximum decay energy (Qβ⁻).

Signaling Pathway Diagram

The following diagram illustrates the beta decay pathway of **Carbon-15** to Nitrogen-15.



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Beta decay pathway of **Carbon-15**.

Experimental Determination of the Half-life

The precise measurement of the short half-life of **Carbon-15** requires specialized experimental techniques. A key experiment that established the currently accepted half-life was performed by D. E. Alburger and D. J. Millener in 1979. The following protocol is based on the principles of such experiments.

Experimental Protocol

1. Production of **Carbon-15**:

- Nuclear Reaction: **Carbon-15** is typically produced via the deuteron-induced reaction on a Carbon-14 target: $^{14}\text{C}(\text{d},\text{p})^{15}\text{C}$.
- Target: A target enriched in Carbon-14, often in the form of barium carbonate ($\text{Ba}^{14}\text{CO}_3$), is used.^[1]
- Projectile: A beam of deuterons (d) is accelerated to a specific energy (e.g., 2.4 MeV) using a particle accelerator, such as a Van de Graaff accelerator.^[1]
- Irradiation: The deuteron beam is directed onto the Carbon-14 target, inducing the (d,p) reaction and creating **Carbon-15** nuclei.

2. Rapid Transport of the Sample:

- Due to the short half-life of **Carbon-15**, the irradiated sample must be rapidly transported from the production site to a shielded counting area.
- A pneumatic transport system, often referred to as a "rabbit system," is employed for this purpose. The target is placed in a small capsule (the "rabbit") and transported through a tube using compressed gas. This allows for transit times on the order of seconds over distances of several meters.

3. Detection of Beta Decay:

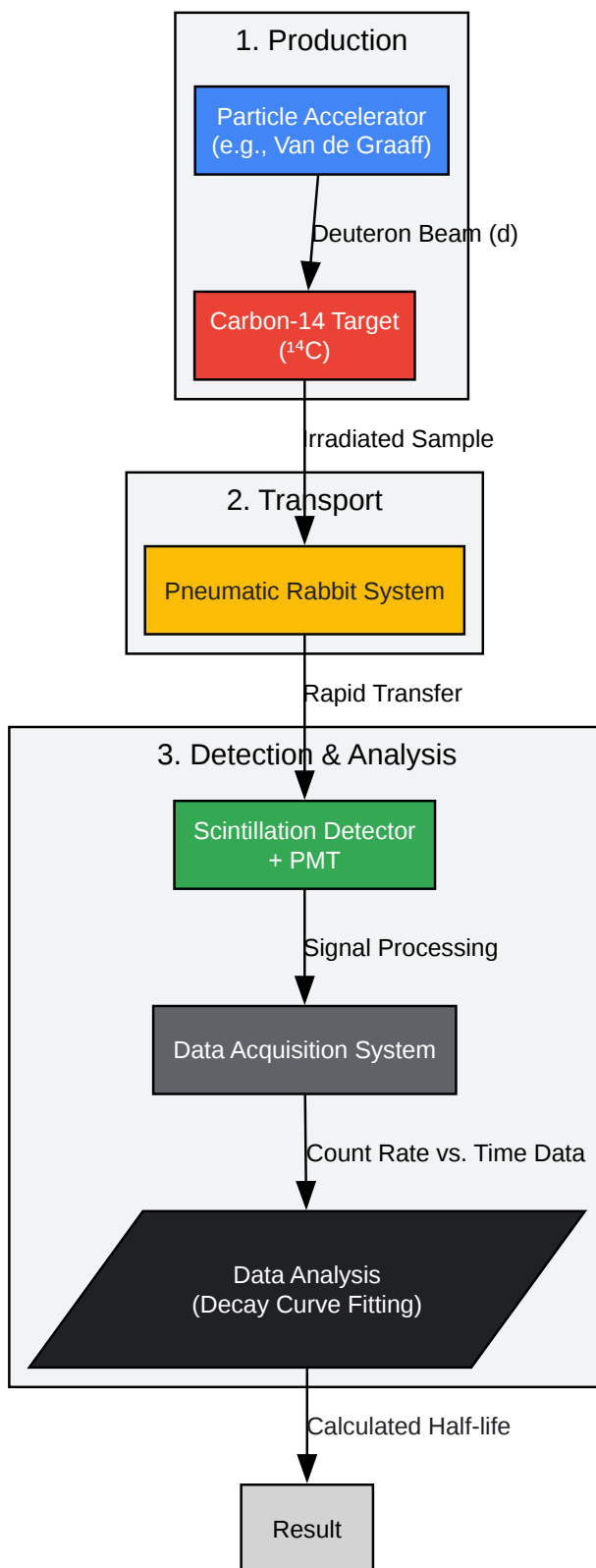
- **Detector:** A plastic scintillation detector is a common choice for detecting the high-energy beta particles emitted from the decay of **Carbon-15**. These detectors offer fast response times suitable for short half-life measurements.
- **Counting:** The detector is coupled to a photomultiplier tube (PMT) which converts the light flashes produced by beta particle interactions in the scintillator into electrical pulses.
- **Data Acquisition:** These pulses are then processed by electronic modules and counted over successive short time intervals.

4. Data Analysis:

- **Decay Curve:** The number of counts per unit time is plotted against time. This results in an exponential decay curve.
- **Background Subtraction:** A background measurement is performed without the **Carbon-15** source to account for cosmic rays and other ambient radiation. This background count rate is subtracted from the measured data.
- **Half-life Calculation:** The half-life is determined by fitting an exponential decay function to the background-subtracted data. The relationship between the number of counts (N) at time (t), the initial number of counts (N_0), and the decay constant (λ) is given by $N(t) = N_0 e^{-\lambda t}$. The half-life ($T_{1/2}$) is related to the decay constant by $T_{1/2} = \ln(2)/\lambda$.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the experimental determination of the half-life of **Carbon-15**.



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Experimental workflow for half-life measurement.

Conclusion

The half-life of **Carbon-15** has been precisely determined to be 2.449 ± 0.005 seconds through sophisticated experimental techniques involving particle accelerators for isotope production, rapid sample transport systems, and sensitive radiation detectors. This short-lived isotope serves as a valuable tool for advancing our understanding of nuclear physics, particularly in the realm of beta decay and the structure of neutron-rich nuclei. The methodologies outlined in this guide provide a foundation for further research and application in related scientific and developmental fields.

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References

- 1. nuclldata.tunl.duke.edu [nuclldata.tunl.duke.edu]
- To cite this document: BenchChem. [In-depth Technical Guide to the Half-life of Carbon-15]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1200482#what-is-the-half-life-of-carbon-15\]](https://www.benchchem.com/product/b1200482#what-is-the-half-life-of-carbon-15)

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